

An In-Depth Technical Guide to Isorabaichromone: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Isorabaichromone*

Cat. No.: *B12374039*

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Abstract

Isorabaichromone, a natural chromone derivative, has garnered interest for its significant antioxidant properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. Detailed experimental protocols for antioxidant activity assessment are included, alongside visualizations of key concepts to facilitate understanding and further research into its therapeutic potential.

Chemical Structure and Identification

Isorabaichromone is a complex chromone glycoside. Its core structure consists of a chromone ring system substituted with a methoxy and a methyl group, and a 2-hydroxypropyl side chain. This aglycone is attached to a glucose molecule, which is further esterified with (E)-3-(3,4-dihydroxyphenyl)prop-2-enoic acid (caffeic acid).

Table 1: Chemical Identifiers of **Isorabaichromone**[\[1\]](#)

Identifier	Value
IUPAC Name	[(2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-2-[2-[(2S)-2-hydroxypropyl]-7-methoxy-5-methyl-4-oxochromen-8-yl]oxan-3-yl](E)-3-(3,4-dihydroxyphenyl)prop-2-enoate
Molecular Formula	C29H32O12
Molecular Weight	572.56 g/mol
CAS Number	194669-79-9
2D Structure	A 2D chemical structure diagram would be placed here in a full whitepaper.
3D Conformer	A 3D conformer visualization would be placed here in a full whitepaper.

Physicochemical Properties

Detailed experimental data on the physical properties of **isorabaichromone**, such as melting point and solubility, are not extensively reported in the current literature. However, computational predictions provide some insight into its characteristics.

Table 2: Computed Physicochemical Properties of **Isorabaichromone**[\[1\]](#)

Property	Value
XLogP3	1.4
Hydrogen Bond Donor Count	7
Hydrogen Bond Acceptor Count	12
Rotatable Bond Count	10
Topological Polar Surface Area	192 Å²

Note: These values are computationally predicted and may differ from experimental results.

Spectral Data for Structural Elucidation

The structural confirmation of **isorabaichromone** relies on a combination of spectroscopic techniques. While a comprehensive public deposition of all spectra is not readily available, a ^{13}C NMR spectrum is noted in the PubChem database, accessible via SpectraBase. For researchers isolating or synthesizing this compound, the following analyses would be critical for structural verification:

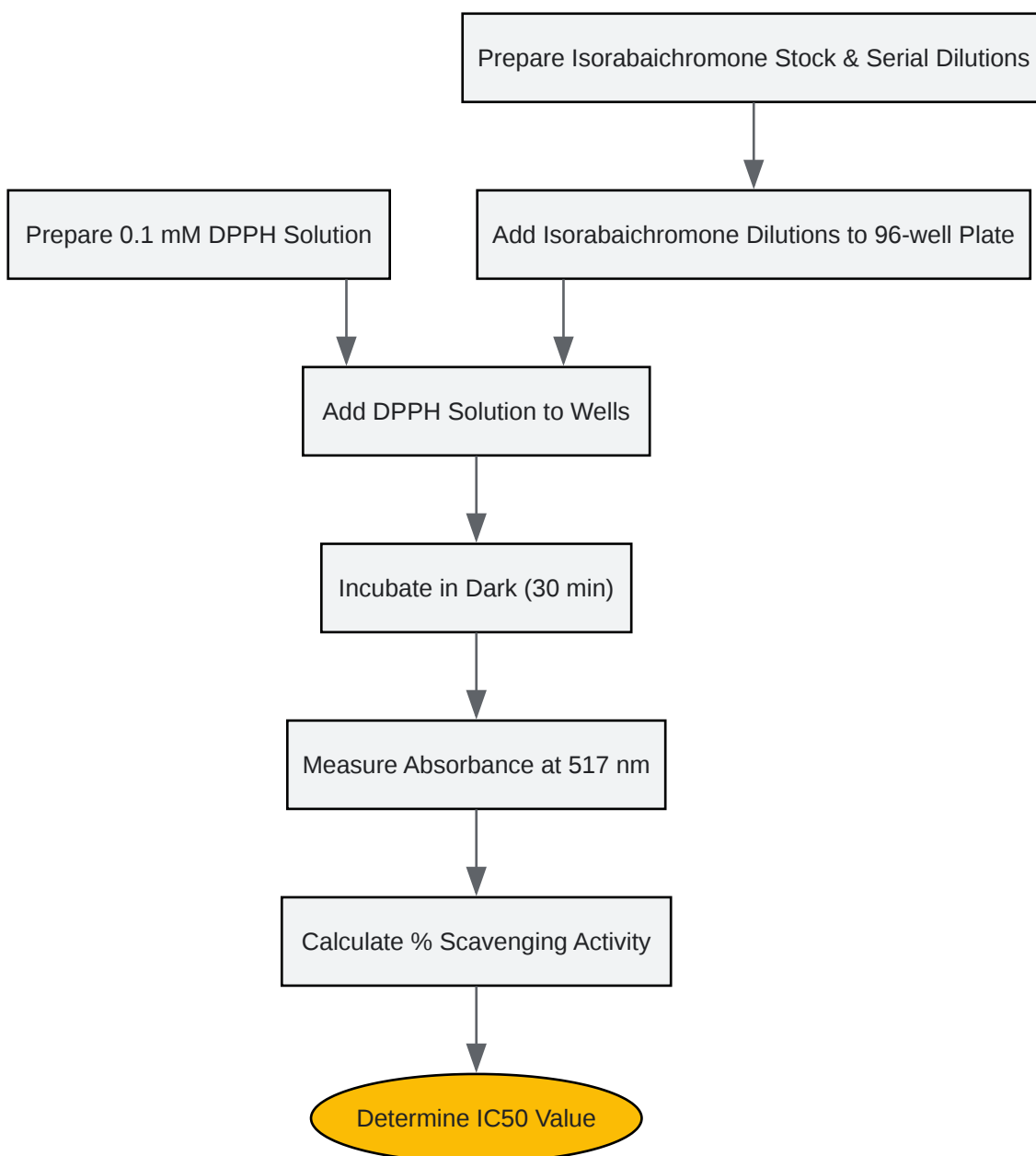
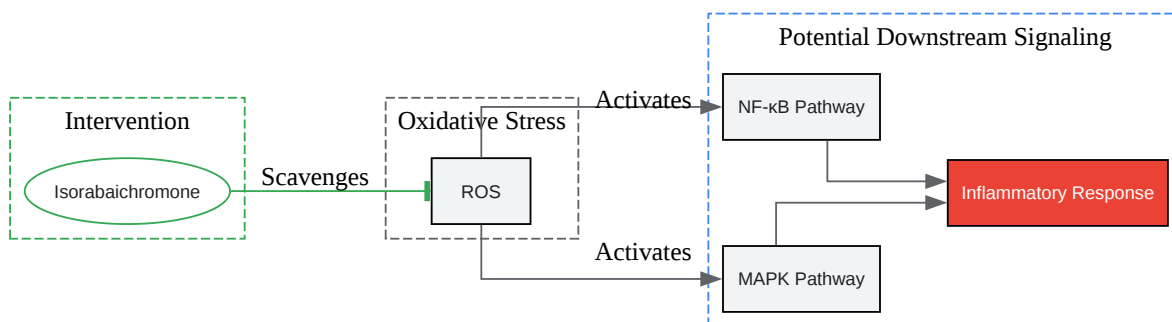
- ^1H NMR (Proton Nuclear Magnetic Resonance): To determine the number and connectivity of hydrogen atoms.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the carbon skeleton of the molecule.
- Mass Spectrometry (MS): To confirm the molecular weight and aid in elemental composition analysis.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the chromophore systems.

Biological Activity: Potent Antioxidant

The most well-documented biological activity of **isorabaichromone** is its potent antioxidant capacity. It has been shown to be an effective scavenger of both 2,2-diphenyl-1-picrylhydrazyl (DPPH) radicals and superoxide anions.[2] This activity is likely attributable to the phenolic hydroxyl groups present in its structure, particularly on the caffeoyl moiety.

Signaling Pathways

Currently, there is a lack of specific research detailing the direct modulation of signaling pathways by **isorabaichromone**. However, its antioxidant properties suggest potential interactions with pathways sensitive to redox state, such as the NF- κ B and MAPK signaling cascades, which are known to be influenced by reactive oxygen species (ROS). Further research is required to elucidate these potential mechanisms.



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References

- 1. Isorabaichromone | C₂₉H₃₂O₁₂ | CID 10370832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Isorabaichromone: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374039#chemical-structure-and-properties-of-isorabaichromone]

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